cis-1,2-Cyclobutanedimethanamine dihydrochloride molecular structure

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An In-depth Technical Guide to the Molecular Structure of **cis-1,2-Cyclobutanedimethanamine Dihydrochloride**

Executive Summary: This guide provides a comprehensive technical analysis of **cis-1,2-Cyclobutanedimethanamine dihydrochloride**, a pivotal building block in contemporary medicinal chemistry. We delve into the nuanced stereochemical and conformational features of its puckered cyclobutane core, emphasizing the critical role of the cis-configuration of the two aminomethyl groups. This specific three-dimensional architecture is fundamental to its application, particularly as a diamine ligand in the synthesis of next-generation platinum-based anticancer agents. This document outlines detailed protocols for its spectroscopic and crystallographic characterization, explains the causality behind these experimental choices, and contextualizes its structural significance within drug development workflows.

Introduction

The cyclobutane motif, once considered a synthetic curiosity, has emerged as a valuable scaffold in drug discovery. Its unique, puckered three-dimensional structure provides a rigid

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framework that can improve metabolic stability, reduce planarity, and orient pharmacophoric groups in a precise spatial arrangement.[1][2] Among the diverse family of cyclobutane-based building blocks, cis-1,2-Cyclobutanedimethanamine (cis-CBDMA), particularly in its dihydrochloride salt form, has garnered significant attention. Its importance is intrinsically linked to the field of oncology, where it serves as a key structural component in platinum(II) complexes designed to overcome the limitations of first-generation chemotherapeutics like cisplatin.[3][4] The dihydrochloride form ensures enhanced stability and aqueous solubility, which are critical properties for pharmaceutical handling and formulation.

This guide will explore the core structural attributes of **cis-1,2-Cyclobutanedimethanamine dihydrochloride**, detailing its synthesis, conformational analysis, and the definitive analytical techniques used for its structural elucidation.

Molecular Structure and Stereochemistry

The pharmacological utility of cis-CBDMA is a direct consequence of its distinct molecular structure. Unlike aromatic rings, the cyclobutane core is a strained, non-planar system that imparts specific conformational constraints.[1]

The Puckered Cyclobutane Core

Contrary to a simplistic planar representation, the cyclobutane ring exists in a puckered conformation to alleviate torsional strain. This puckering results in substituent positions that are not strictly axial or equatorial, as in cyclohexane, but are more accurately described as pseudo-axial and pseudo-equatorial. The conformation of the ring is dynamic, undergoing a rapid ring-flipping motion between two equivalent puckered states.[5]

cis-Stereochemistry: The Defining Feature

The designation "cis" specifies that the two aminomethyl ($-CH_2NH_2$) substituents are located on the same face of the cyclobutane ring.[6] This stereochemical relationship is paramount. In the context of platinum-based drugs, a cis-oriented diamine ligand is essential for the resulting square-planar platinum complex to form the specific 1,2-intrastrand DNA adducts that are responsible for its cytotoxic, anticancer activity.[4][7] The trans-isomer, with substituents on opposite faces, cannot form this therapeutically active geometry.

The Dihydrochloride Salt

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The dihydrochloride salt form indicates that both basic nitrogen atoms of the amine groups are protonated ($-CH_2NH_3^+$), each associated with a chloride anion (Cl^-). This salt formation serves two primary purposes in a research and development setting:

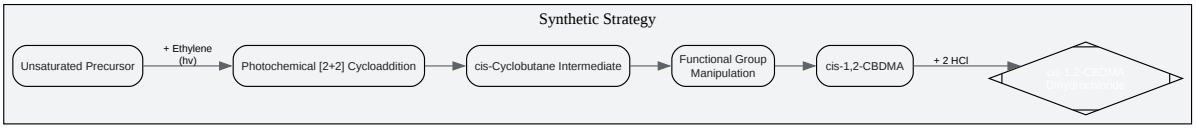
- Enhanced Stability: The salt is typically a stable, crystalline solid that is less susceptible to degradation than the free base.
- Increased Aqueous Solubility: The ionic nature of the dihydrochloride salt significantly improves its solubility in water and other polar solvents, which is a crucial advantage for its use in biological assays and as a precursor in aqueous-based synthetic reactions.

Synthesis and Spectroscopic Characterization

The unambiguous confirmation of the molecular structure and its cis-stereochemistry is a prerequisite for any application in drug development. This is achieved through a combination of controlled synthesis and rigorous analytical validation.

Synthetic Pathways

A common and effective method for establishing the cis-1,2-disubstituted cyclobutane core is through a photochemical [2+2] cycloaddition reaction.[8] For instance, the cycloaddition of ethylene to an appropriate unsaturated precursor can exclusively generate the cis-ring configuration, which can then be elaborated through subsequent functional group manipulations to yield the target diamine.[8][9]



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Caption: General synthetic workflow for cis-1,2-CBDMA.

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Spectroscopic and Crystallographic Validation

NMR spectroscopy is the primary tool for determining the connectivity and stereochemistry of molecules in solution. For **cis-1,2-Cyclobutanedimethanamine dihydrochloride**, the molecule possesses a C_s plane of symmetry, which dictates the number of unique signals observed in the ^1H and ^{13}C NMR spectra.

Parameter	Expected ^1H NMR Signals	Rationale
Chemical Shift (δ)	4 distinct signals	Due to the plane of symmetry, the two aminomethyl groups are equivalent, as are the two methine protons and the two pairs of methylene protons on the ring. The protons within a methylene group (CH_2) on the ring are diastereotopic and thus non-equivalent, leading to separate signals.[10][11]
Integration	Relative integrals will correspond to the number of protons for each signal.	Confirms the number of protons in each unique environment.
Multiplicity	Complex splitting patterns (multiplets)	Protons on adjacent carbons will couple with each other, providing connectivity information. The magnitude of the coupling constants (J-values) can give clues about the dihedral angles and thus the ring conformation.[5][12]

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Parameter	Expected ^{13}C NMR Signals	Rationale
Chemical Shift (δ)	3 distinct signals	The plane of symmetry renders the two aminomethyl carbons equivalent, the two methine carbons (C1, C2) equivalent, and the two methylene carbons (C3, C4) equivalent.

Protocol: ^{1}H NMR Spectroscopy

- Sample Preparation: Accurately weigh 5-10 mg of **cis-1,2-Cyclobutanedimethanamine dihydrochloride** and dissolve it in approximately 0.6 mL of a suitable deuterated solvent (e.g., D_2O or DMSO-d_6). Add a small amount of an internal standard (e.g., TMS or TSPA) if quantitative analysis is required.
- Instrument Setup: Place the NMR tube in the spectrometer. Tune and shim the instrument to ensure a homogeneous magnetic field.
- Data Acquisition: Acquire a standard one-dimensional ^{1}H spectrum. Set appropriate parameters for the spectral width, acquisition time, and number of scans to achieve a good signal-to-noise ratio.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decay (FID).
- Analysis: Integrate the signals and determine their chemical shifts and multiplicities. Compare the observed spectrum with the expected pattern to confirm the structure and purity.

While NMR provides structural data in solution, single-crystal X-ray crystallography offers the definitive, unambiguous determination of the molecular structure in the solid state.[13] It provides precise measurements of bond lengths, bond angles, and the absolute conformation of the molecule, serving as the gold standard for stereochemical assignment.[14][15]

Protocol: Single-Crystal X-ray Diffraction

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- Crystal Growth: Grow single crystals of the compound suitable for diffraction (typically 0.1-0.3 mm). A common method is slow evaporation of a saturated solution or vapor diffusion, where a precipitant vapor slowly diffuses into the compound's solution.[15]
- Crystal Mounting: Select a high-quality crystal under a microscope and mount it on a goniometer head. The crystal is typically cooled to a low temperature (e.g., 100 K) in a stream of nitrogen gas to minimize thermal vibrations.[15]
- Data Collection: Place the mounted crystal in the X-ray diffractometer. An intense beam of monochromatic X-rays is directed at the crystal. As the crystal is rotated, the X-rays are diffracted by the electron clouds of the atoms, producing a unique diffraction pattern that is recorded by a detector.[13][15]
- Structure Solution and Refinement: The diffraction data is processed to determine the unit cell dimensions and space group. The positions of the atoms are determined using computational methods (solving the "phase problem"). The structural model is then refined to best fit the experimental data.
- Data Visualization: The final refined structure is visualized using software to generate molecular diagrams and analyze geometric parameters.

Parameter	Typical Information Obtained
Crystal System	e.g., Monoclinic, Orthorhombic
Space Group	Describes the symmetry of the crystal lattice
Unit Cell Dimensions	a, b, c (Å); α, β, γ (°)
Bond Lengths/Angles	Precise measurements confirming connectivity
Torsional Angles	Defines the puckering of the cyclobutane ring
Intermolecular Interactions	Shows hydrogen bonding between NH_3^+ and Cl^- ions

Application in Medicinal Chemistry: Platinum(II) Complexes

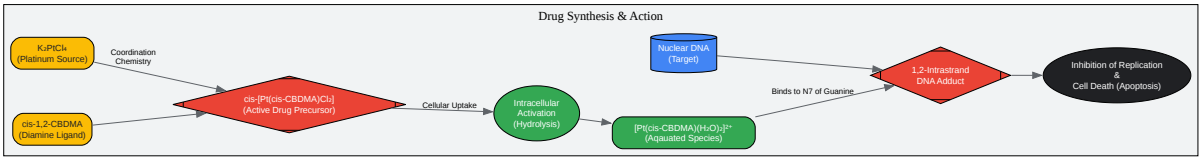
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The structural rigidity and defined stereochemistry of cis-CBDMA make it an exemplary ligand for platinum(II)-based anticancer agents. It serves as a modern replacement for the two ammonia ligands in cisplatin or the 1,2-diaminocyclohexane (DACH) ligand in oxaliplatin.[3][16]

Rationale and Structure-Activity Relationship (SAR)

The efficacy of platinum drugs hinges on their ability to bind to nuclear DNA, creating adducts that inhibit replication and transcription, ultimately triggering apoptosis in cancer cells. The key mechanistic insight is that a cis geometry of the non-labile amine ligands is required to allow the platinum center to bind to adjacent purine bases (typically guanines) on the same strand of DNA.[4][7]

By using cis-CBDMA as the diamine ligand, this critical cis geometry is locked in place. The rigid cyclobutane backbone replaces the more flexible backbones of earlier ligands, which can influence the drug's pharmacokinetic properties, cellular uptake, and the precise geometry of the resulting DNA lesion. This can lead to an altered spectrum of activity and potentially overcome resistance mechanisms that affect cisplatin.[3][17]



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Caption: Workflow from ligand to biological action.

Conclusion

Cis-1,2-Cyclobutanedimethanamine dihydrochloride is more than a simple chemical reagent; it is a precisely engineered molecular tool. Its structural characterization is not merely

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an academic exercise but a critical component of quality control and rational drug design. The molecule's value is derived directly from its puckered cyclobutane core and, most importantly, the cis-orientation of its aminomethyl functional groups. This specific stereochemistry is faithfully transferred during the synthesis of platinum(II) complexes, ensuring the resulting drug candidate possesses the correct geometry to exert its anticancer effect via DNA binding. The in-depth understanding of its structure, confirmed by robust analytical methods like NMR and X-ray crystallography, provides the foundational confidence required for its successful application in the development of advanced therapeutics.

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